

An In-depth Technical Guide to the Physical and Chemical Properties of BAETA

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Compound of Interest

Compound Name: Baeta

Cat. No.: B1667705

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Introduction

BAETA, or Bis(2-aminoethyl) ether N,N,N',N'-tetraacetic acid, is a chemical compound primarily recognized for its role as a calcium-selective chelating agent. As a structural analog of the more commonly known chelators EGTA and BAPTA, **BAETA** is of interest to researchers in various fields, including cell biology, neuroscience, and drug development, for its potential to modulate intracellular and extracellular calcium concentrations. Understanding the fundamental physical and chemical properties of **BAETA** is crucial for its effective application in experimental settings. This guide provides a comprehensive overview of the available technical data for **BAETA**, alongside methodologies for its use, drawing comparisons with related compounds where specific data for **BAETA** is not readily available.

Chemical and Physical Properties

The physical and chemical properties of **BAETA** are summarized below. It is important to note that while some data is available for **BAETA**, other parameters are inferred from the closely related and structurally similar compound, EGTA (Ethylene glycol-bis(β-aminoethyl ether)-N,N,N',N'-tetraacetic acid), and are provided for comparative purposes.

Table 1: General and Physical Properties of **BAETA**

Property	Value	Source/Notes
Full Chemical Name	Bis(2-aminoethyl) ether N,N,N',N'-tetraacetic acid	
Synonyms	BADE, Eedta	[1]
CAS Number	923-73-9	[1]
Appearance	Solid powder	[1]
Molecular Formula	C ₁₂ H ₂₀ N ₂ O ₉	[2]
Molecular Weight	336.30 g/mol	[2]
Boiling Point	657.2 °C at 760 mmHg (Predicted)	Data for BAETA is predicted.
Melting Point	Decomposes at 241 °C	Data for the similar compound EGTA.[3] Specific data for BAETA is not available.
Density	1.488 g/cm ³ (Predicted)	Data for BAETA is predicted.
Solubility	Soluble in DMSO. A saturated aqueous solution of the similar compound EGTA is 2 mM at room temperature with a pH of 2.72. Soluble in 1 M NaOH (110 mg/ml for EGTA).[1][3]	

Table 2: Acid Dissociation Constants (pKa) of EGTA (for comparison)

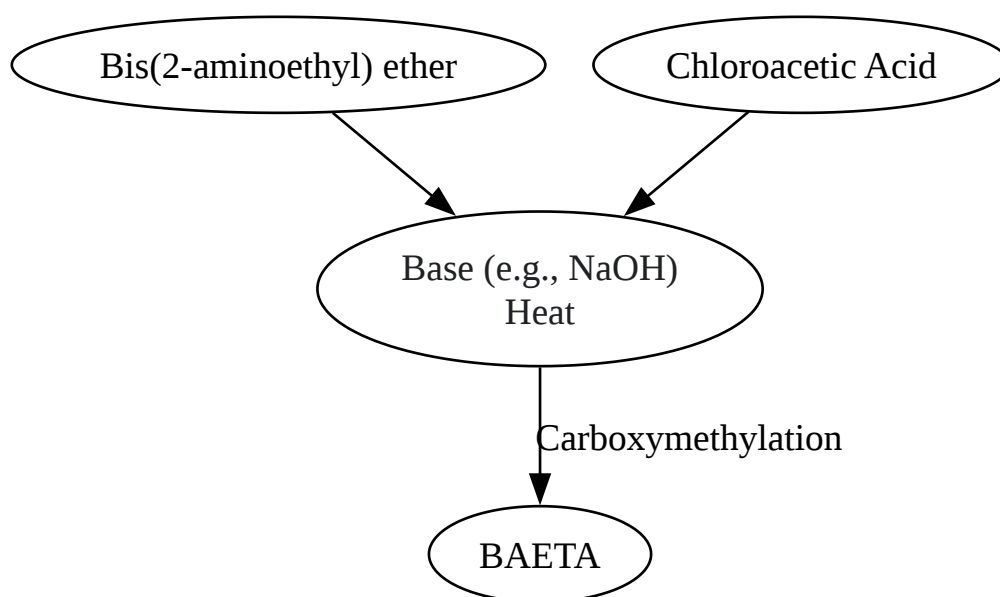
Due to the lack of experimentally determined pKa values for **BAETA**, the values for the structurally similar chelator EGTA are provided below to give an indication of the expected acidic properties. The four carboxylic acid groups and two amine groups result in multiple dissociation constants.

pKa Value	Corresponding Group
pKa ₁	< 2
pKa ₂	2.7
pKa ₃	8.8
pKa ₄	9.5

Source: Data for EGTA[3]

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **BAETA** is not readily available in the reviewed literature, the synthesis of similar aminopolycarboxylic acid chelators typically involves the carboxymethylation of the corresponding diamine. For **BAETA**, the synthesis would likely proceed via the reaction of 2,2'-oxybis(ethan-1-amine) (also known as bis(2-aminoethyl) ether) with an acetic acid derivative, such as chloroacetic acid or bromoacetic acid, under basic conditions.



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Generalized signaling pathway showing the intervention of **BAETA** in calcium-mediated cellular events.

Experimental Protocols

Specific experimental protocols for the use of **BAETA** are not widely published. However, the methodologies for using similar intracellular calcium chelators, such as the cell-permeant acetoxymethyl (AM) ester form of BAPTA (BAPTA-AM), are well-established and can serve as a template for the potential use of a cell-permeant derivative of **BAETA**. [4][5][6] The following is a generalized protocol for intracellular calcium chelation.

Protocol: Intracellular Calcium Chelation Using a Cell-Permeant Chelator

This protocol describes the general steps for loading cells with a membrane-permeant calcium chelator to buffer intracellular calcium. Optimization of concentrations and incubation times is crucial for each specific cell type and experimental design.

1. Reagent Preparation:

- Prepare a stock solution of the cell-permeant chelator (e.g., 1-10 mM) in anhydrous dimethyl sulfoxide (DMSO).
- Store the stock solution in small aliquots at -20°C to -80°C, protected from light and moisture.
- Prepare a suitable loading buffer for your cell type, such as Hank's Balanced Salt Solution (HBSS) or a physiological saline solution.

2. Cell Loading:

- Culture cells on an appropriate substrate for your experiment (e.g., glass-bottom dishes for imaging).
- Remove the culture medium and gently wash the cells with the pre-warmed loading buffer.
- Dilute the chelator stock solution into the loading buffer to the desired final concentration. Typical final concentrations range from 1 μ M to 50 μ M.
- Incubate the cells with the chelator-containing loading solution for 30-60 minutes at 37°C.

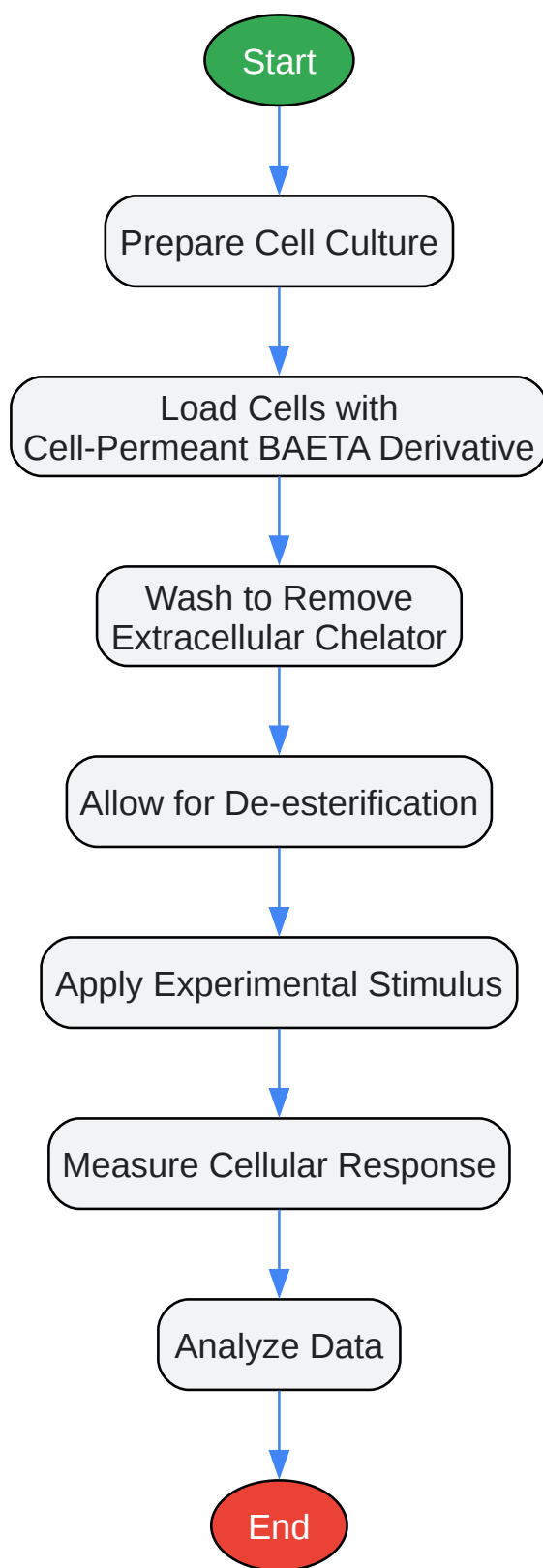
3. Washing and De-esterification:

- Remove the loading solution and wash the cells 2-3 times with fresh, warm buffer to remove any extracellular chelator.
- Incubate the cells for an additional 30 minutes in fresh medium or buffer to allow for complete de-esterification of the AM ester by intracellular esterases. This step traps the active, membrane-impermeant form of the chelator within the cytosol.

4. Experimental Procedure:

- Proceed with your experiment, for example, by stimulating the cells with an agonist known to elicit a calcium response.
- The effectiveness of calcium chelation can be verified by co-loading the cells with a fluorescent calcium indicator (e.g., Fura-2 AM) and observing a blunted or absent fluorescence response to the stimulus.

Experimental Workflow for Calcium Chelation Studies



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A typical workflow for investigating the role of calcium using an intracellular chelator like **BAETA**.

Safety and Handling

Detailed safety information for **BAETA** is not extensively documented. However, based on the data for similar aminopolycarboxylic acids, the following general precautions should be observed:

- **Handling:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid generating dust.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. For long-term storage, temperatures of -20°C are recommended. [1]* **Toxicity:** The toxicological properties have not been thoroughly investigated. Handle with care and avoid ingestion, inhalation, and contact with skin and eyes.

Conclusion

BAETA is a calcium-selective chelating agent with potential applications in biological research where the modulation of calcium signaling is desired. While specific experimental data for **BAETA** is limited, its structural similarity to well-characterized chelators like EGTA and BAPTA provides a strong basis for understanding its fundamental properties and potential experimental applications. Researchers interested in utilizing **BAETA** should perform preliminary studies to determine its optimal concentration and experimental conditions for their specific system. As a member of the aminopolycarboxylic acid family of chelators, **BAETA** represents a potentially valuable tool for the study of calcium-dependent cellular processes.

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